

Technical Guide: Commercial Sourcing of EINECS 278-167-6 for Research Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Einecs 278-167-6*

Cat. No.: *B15190365*

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A comprehensive guide for researchers, scientists, and drug development professionals on the commercial availability and technical profile of the substance identified by EINECS number 278-167-6.

Introduction

This technical guide addresses the request for information regarding commercial suppliers of the chemical substance designated by the European Inventory of Existing Commercial Chemical Substances (EINECS) number 278-167-6. The intended audience for this document includes professionals in research, scientific, and drug development fields who require this substance for their work. This guide outlines the process undertaken to identify the chemical, locate commercial suppliers, and gather relevant technical data for research applications.

Chemical Identification

The initial step in sourcing a chemical for research is the accurate identification of its chemical name, structure, and associated identifiers, most importantly the Chemical Abstracts Service (CAS) number.

An initial search for **EINECS 278-167-6** suggested a potential chemical identity of 3,7,12,17-tetramethyl-1,18-bis(2,6,6-trimethyl-1-cyclohexenyl)octadecane. However, subsequent extensive searches for commercial suppliers and technical data for this specific chemical name and EINECS number did not yield conclusive results.

Further attempts to verify the definitive chemical identity and to obtain a corresponding CAS number for **EINECS 278-167-6** through various chemical databases and regulatory agency websites, including the European Chemicals Agency (ECHA), were unsuccessful. No direct link between **EINECS 278-167-6** and a specific, verifiable chemical substance with a CAS number could be established through the available search methods.

Conclusion of Chemical Identification:

Based on the performed searches, the precise chemical identity of **EINECS 278-167-6** could not be definitively confirmed. The absence of a confirmed CAS number, which is the universally recognized standard for chemical identification, presents a significant challenge in locating commercial suppliers and relevant scientific literature.

Commercial Suppliers

A thorough search for commercial suppliers was conducted using the initially suggested chemical name and the EINECS number. These searches did not identify any chemical suppliers that list **EINECS 278-167-6** or "3,7,12,17-tetramethyl-1,18-bis(2,6,6-trimethyl-1-cyclohexenyl)octadecane" in their research chemical catalogs.

The lack of a confirmed CAS number is the primary impediment to locating suppliers. Chemical manufacturers and suppliers predominantly use CAS numbers to catalog their products. Without this identifier, it is not feasible to reliably source this specific substance.

Recommendation for Sourcing:

Researchers seeking to procure the substance associated with **EINECS 278-167-6** are advised to:

- **Verify the EINECS number:** Double-check the accuracy of the EINECS number from the original source document or database.
- **Identify the CAS number:** If possible, obtain the CAS number for the desired chemical, as this will be the most effective identifier for sourcing.
- **Consider Custom Synthesis:** If the chemical structure is known and it is not commercially available, researchers may need to engage with a company that specializes in custom

chemical synthesis.

Technical Data and Research Applications

Due to the inability to confirm the chemical identity of **EINECS 278-167-6** and the lack of available commercial sources, no relevant technical data, experimental protocols, or signaling pathway information could be gathered. A search of scientific literature and patent databases for research applications of a substance identified solely by this EINECS number did not provide any specific results.

Summary and Conclusion

This in-depth investigation to identify commercial suppliers of **EINECS 278-167-6** for research purposes has concluded that it is not possible to fulfill the request with the provided information. The core issue lies in the inability to definitively identify the chemical substance associated with this EINECS number and to locate a corresponding CAS number. Consequently, no commercial suppliers or technical research data could be found.

For professionals in research and drug development, the precise identification of a chemical is a critical prerequisite for procurement and application. It is recommended that the user re-verify the identifying information for the desired substance from its original source to enable a successful search for suppliers and relevant scientific information.

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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com